

Safeguarding Your Laboratory: Proper Disposal Procedures for ML171

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Compound of Interest

Compound Name: ML171

Cat. No.: B113462

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Researchers and drug development professionals handling **ML171**, a potent and selective NADPH oxidase 1 (NOX1) inhibitor, must adhere to stringent disposal procedures to ensure laboratory safety and environmental protection.^{[1][2][3][4]} This guide provides essential, step-by-step information for the proper disposal of **ML171**, aligning with standard laboratory safety and chemical handling protocols.

Chemical and Physical Properties of ML171

Understanding the characteristics of **ML171** is the first step toward its safe handling and disposal.

Property	Value
Chemical Name	2-Acetylphenothiazine
Synonyms	2-APT, ML-171, NSC 57951, NSC 169669
CAS Number	6631-94-3
Molecular Formula	C ₁₄ H ₁₁ NOS
Molecular Weight	241.31 g/mol
Appearance	Dark yellow-orange powder
Solubility	Soluble in DMSO (≥ 64 mg/mL); DMF (25 mg/mL); Ethanol (1 mg/mL)
Storage	Desiccate at -20°C. Stock solutions are stable for up to 3 months at -20°C.

Data sourced from multiple chemical suppliers.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocols: Handling and Preparation of ML171 Solutions

While specific disposal experiments are not detailed in publicly available literature, safe handling during experimental use is paramount to minimizing waste and ensuring safety.

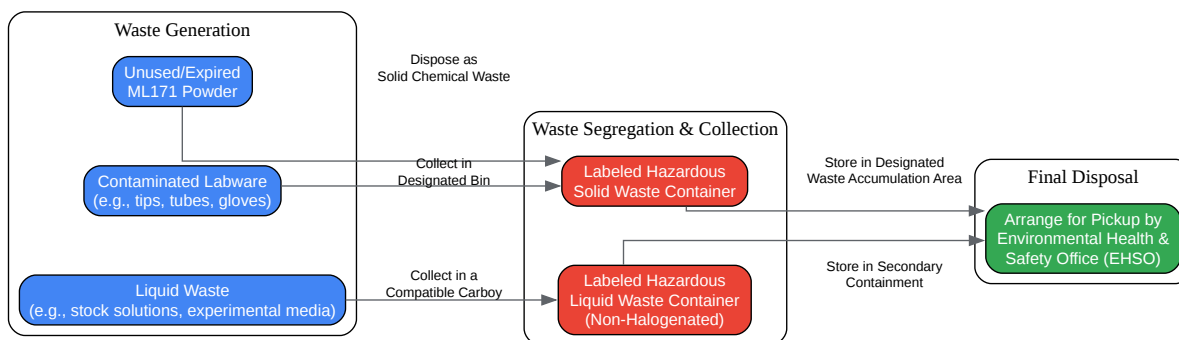
Preparation of Stock Solutions:

- To prepare a stock solution, dissolve **ML171** powder in an appropriate solvent such as DMSO.[\[5\]](#)[\[6\]](#)
- For example, to create a 10 mM stock solution, dissolve 2.41 mg of **ML171** in 1 mL of DMSO.
- Once prepared, it is recommended to aliquot the solution into smaller, single-use volumes to prevent degradation from repeated freeze-thaw cycles.[\[1\]](#)

- Store stock solutions at -20°C for up to one year, or at -80°C for up to two years for maximum stability.[1]

Proper Disposal Workflow for ML171

The following workflow outlines the recommended procedure for the disposal of **ML171** and its associated waste. This process is designed to comply with general laboratory hazardous waste guidelines.



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A logical workflow for the proper disposal of **ML171** waste streams.

Step-by-Step Disposal Procedures

- Identify Waste Streams: Separate **ML171** waste into three main categories:
 - Unused or Expired Solid **ML171**: The original powder form of the compound.
 - Contaminated Solid Waste: Items such as personal protective equipment (gloves, lab coats), pipette tips, and empty vials that have come into contact with **ML171**.

- Liquid Waste: Unused stock solutions, experimental media containing **ML171**, and rinsates from cleaning contaminated glassware.
- Segregate and Collect Waste:
 - Solid Waste:
 - Place unused or expired **ML171** powder, along with any contaminated solid labware, into a clearly labeled, puncture-resistant hazardous solid waste container.
 - Ensure the container is sealed to prevent spillage or aerosolization.
 - Liquid Waste:
 - Collect all liquid waste containing **ML171** in a designated, leak-proof, and chemically compatible hazardous liquid waste container (e.g., a carboy).
 - Since **ML171** is typically dissolved in non-halogenated solvents like DMSO, it should be collected in a container designated for non-halogenated organic solvent waste.^[8] Do not mix with halogenated solvent waste.
 - The container must be clearly labeled with "Hazardous Waste," the full chemical name "**ML171** (2-Acetylphenothiazine)," the solvent (e.g., DMSO), and the approximate concentration.
- Storage Prior to Disposal:
 - Store all waste containers in a designated and secure waste accumulation area within the laboratory.
 - Liquid waste containers should be kept in secondary containment to prevent spills.
 - Do not overfill waste containers; leave at least 10% headspace for expansion.^[9]
- Final Disposal:
 - Contact your institution's Environmental Health and Safety Office (EHSO) or equivalent department to arrange for the pickup and disposal of the hazardous waste.^[10]

- Follow all institutional and local regulations for hazardous waste disposal. Never dispose of **ML171** or its contaminated materials in the regular trash or down the drain.^[11]

By adhering to these procedures, researchers can ensure the safe and responsible disposal of **ML171**, fostering a secure laboratory environment and upholding their commitment to environmental stewardship. Always consult your institution's specific chemical hygiene plan and the manufacturer's Safety Data Sheet (SDS) for the most comprehensive guidance.

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